

Aminopropyltrimethoxysilane physical and chemical properties

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Compound of Interest

Compound Name: *Aminopropyltrimethoxysilane*

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An In-depth Technical Guide to **Aminopropyltrimethoxysilane**: Core Physical and Chemical Properties for Researchers

Aminopropyltrimethoxysilane (APTMS) is an organosilicon compound widely utilized across various scientific disciplines, particularly in materials science and drug development.[1][2] Its bifunctional nature, possessing both an organic amine group and inorganic-reactive trimethoxysilyl groups, allows it to act as a versatile coupling agent, bridging organic and inorganic materials.[3][4] This guide provides a detailed overview of the core physical and chemical properties of APTMS, experimental protocols for its application, and visualizations of its reaction mechanisms.

Core Chemical and Physical Properties

APTMS is a colorless to pale yellow liquid with a characteristic amine-like odor.[1] It is a moisture-sensitive compound that requires careful handling and storage to prevent hydrolysis. [1][5]

Identifiers and General Properties

Property	Value	Source
CAS Number	13822-56-5	[1][6]
IUPAC Name	3-(trimethoxysilyl)propan-1-amine	[6]
Molecular Formula	C6H17NO3Si	[5][6]
Molecular Weight	179.29 g/mol	[5][6]
Appearance	Clear colorless to light yellow liquid	[1][5][7]
Odor	Ammoniacal, amine-like	[1][5]

Physical Properties

The physical properties of APTMS are critical for its application in various experimental setups. These properties are summarized in the table below.

Property	Value	Source
Density	1.027 g/mL at 25 °C	[5]
Boiling Point	91-92 °C at 15 mmHg	[5]
Melting Point	< -60 °C	[5][8]
Flash Point	83 °C (182 °F)	[3][5]
Refractive Index	n _{20/D} 1.424	[5]
Vapor Pressure	0 - 12790 Pa at 20-25 °C	[5][8]
pKa	10.61 ± 0.10 (Predicted)	[5]

Chemical Reactivity and Solubility

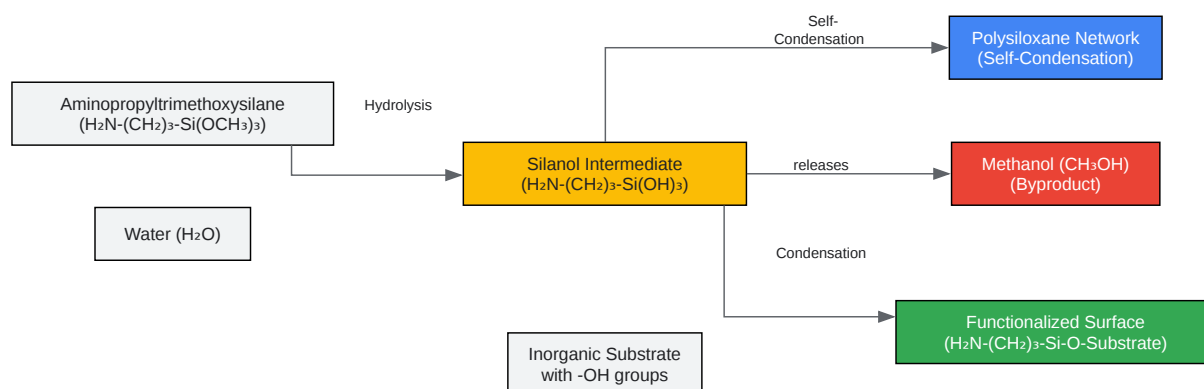
Reactivity and Stability

APTMS is stable under standard conditions but is highly sensitive to moisture.[1][5] It is incompatible with water, strong acids, strong oxidizing agents, alcohols, and peroxides.[5][9]

The compound is combustible.[5]

Hydrolysis and Condensation

The primary chemical reaction of APTMS involves the hydrolysis of its methoxy groups in the presence of water. This reaction forms reactive silanol (Si-OH) groups and releases methanol as a byproduct.[1][10] These silanol groups can then undergo condensation with hydroxyl groups on inorganic substrates (like silica, glass, or metal oxides) to form stable covalent siloxane (Si-O-Substrate) bonds.[3][10] The silanols can also self-condense to form cross-linked polysiloxane structures on a surface.[10] The amine group in the molecule can catalyze the hydrolysis reaction.[10]



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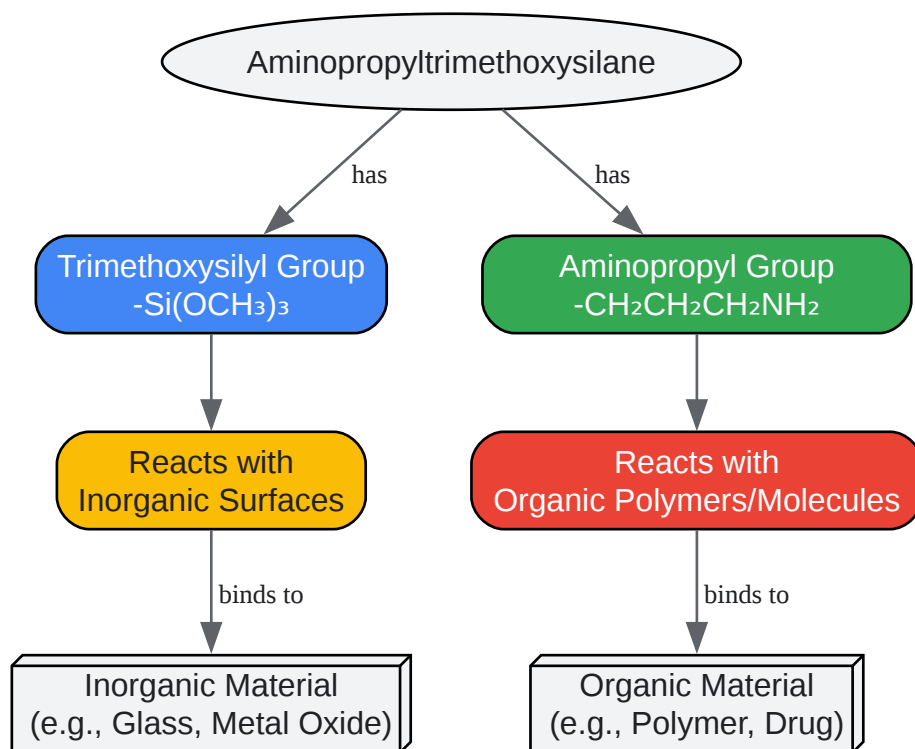
Caption: Hydrolysis and condensation pathway of **Aminopropyltrimethoxysilane**.

Solubility

APTMS reacts with water.[5] It is slightly soluble in chloroform and methanol and miscible with many organic solvents like ethanol and acetone.[1][5]

Role as a Coupling Agent

The dual functionality of APTMS is key to its primary application as a coupling agent or adhesion promoter.[1][3] The trimethoxysilyl group provides a mechanism for bonding to inorganic substrates, while the aminopropyl group offers a reactive site for covalent bonding or interaction with organic molecules and polymers, such as epoxies and polyurethanes.[1][5]



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Caption: Logical relationship of APTMS as a bifunctional coupling agent.

Experimental Protocols: Surface Functionalization

APTMS is frequently used to functionalize surfaces, such as silica nanoparticles or glass slides, to introduce amine groups. These groups can then be used for subsequent covalent attachment of biomolecules, drugs, or other chemical entities.

General Protocol for Silanization of a Silica Substrate

This protocol provides a general workflow for modifying a silica-based surface with APTMS.

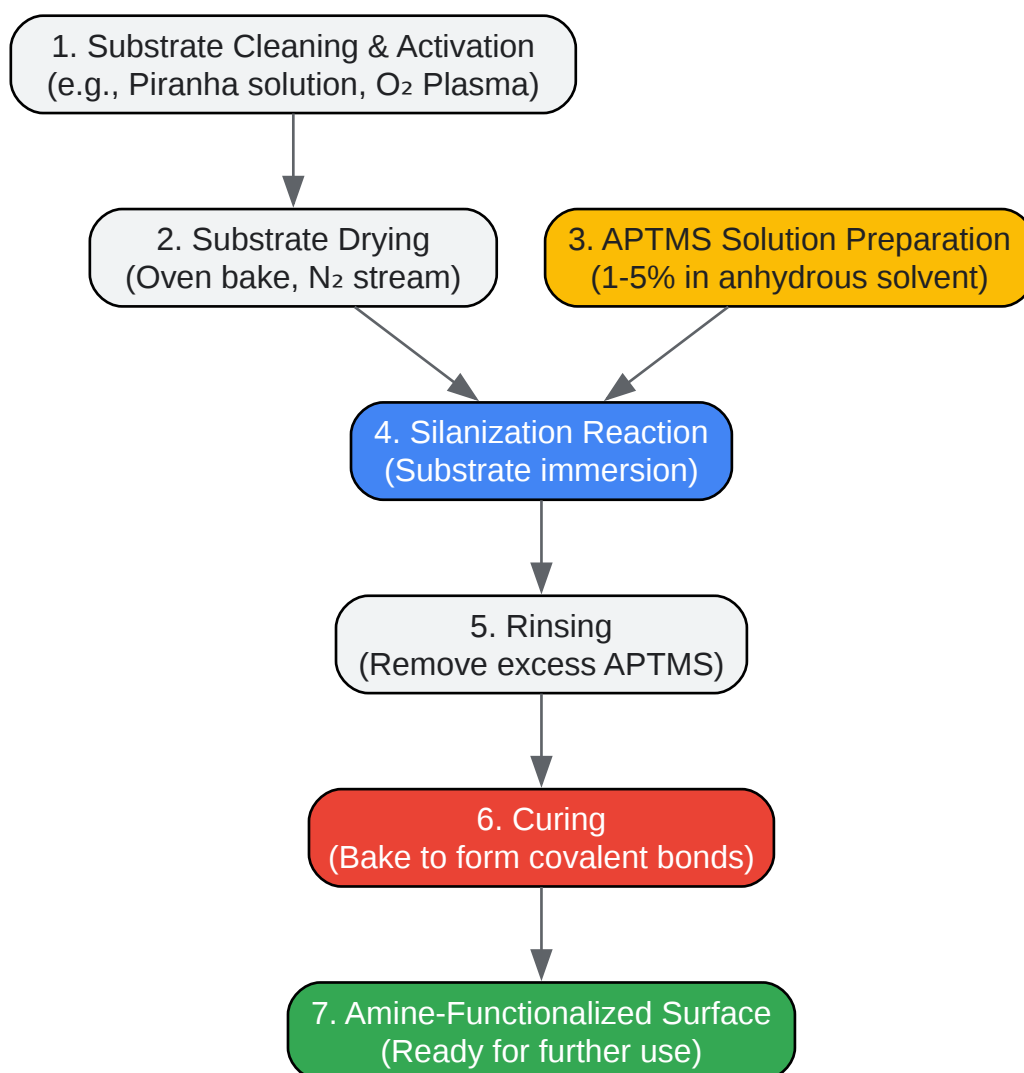
Materials:

- Substrate (e.g., silica wafers, glass slides, silica nanoparticles)
- **Aminopropyltrimethoxysilane (APTMS)**
- Anhydrous solvent (e.g., toluene or ethanol)
- Cleaning solution (e.g., Piranha solution - use with extreme caution, or RCA-1 clean)
- Deionized water
- Inert gas (e.g., Nitrogen or Argon)
- Oven

Methodology:

- Substrate Cleaning and Activation:
 - Thoroughly clean the substrate to remove organic contaminants. For silica wafers or glass, this can be achieved by sonication in solvents like acetone and isopropanol.
 - Activate the surface to generate hydroxyl (-OH) groups. This is often done by treating with an oxygen plasma or immersing in a Piranha solution (a 3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) for a specific duration, followed by extensive rinsing with deionized water.
 - Dry the substrate completely, often by baking in an oven (e.g., at 110-120 °C) or under a stream of inert gas.
- Silanization Solution Preparation:
 - Prepare a dilute solution of APTMS (typically 1-5% v/v) in an anhydrous solvent like toluene or ethanol. The reaction should be performed in a moisture-free environment to prevent premature self-condensation of APTMS in the solution.
- Deposition/Reaction:

- Immerse the cleaned, activated, and dried substrate into the APTMS solution.
- Allow the reaction to proceed for a set time, which can range from 30 minutes to several hours, at room temperature or with gentle heating.^[10] The deposition time influences the thickness and structure of the resulting APTMS layer.^[11]
- The process should be carried out under an inert atmosphere if possible to minimize exposure to ambient moisture.
- Post-Deposition Rinsing and Curing:
 - Remove the substrate from the silanization solution.
 - Rinse it thoroughly with the solvent (e.g., toluene or ethanol) to remove any physisorbed, unreacted silane molecules.
 - Cure the APTMS layer by baking the substrate in an oven (e.g., at 110-120 °C for 30-60 minutes). This step promotes the formation of stable covalent bonds between the silane and the substrate and encourages cross-linking within the silane layer.
- Characterization (Optional):
 - The functionalized surface can be characterized using techniques such as X-ray Photoelectron Spectroscopy (XPS) to confirm the presence of nitrogen from the amine groups, contact angle measurements to assess changes in surface hydrophilicity, or Atomic Force Microscopy (AFM) to analyze surface morphology.



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Caption: General experimental workflow for surface silanization with APTMS.

Safety and Handling

APTMS is a hazardous chemical that requires careful handling.[12] It can cause skin irritation and serious eye damage.[4][12]

- Handling: Use in a well-ventilated area.[13] Wear suitable protective clothing, gloves (neoprene or nitrile rubber), and eye/face protection.[14][15] Avoid contact with skin and eyes, and avoid inhaling vapor or mist.[13] Keep away from sources of ignition.[13]

- Storage: Store in a dry, cool, and well-ventilated place in tightly closed containers.[12][15]
The material is moisture-sensitive and should be protected from water and moist air.[5][12]
Recommended storage temperature is below +30°C.[5]

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